

# monomethyl octanoate molecular weight and formula

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## Compound of Interest

Compound Name: Monomethyl octanoate

Cat. No.: B032748

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An in-depth analysis of "**monomethyl octanoate**" reveals a potential ambiguity in nomenclature, leading to two distinct chemical entities: Methyl Octanoate and Monomethyl Suberate. This technical guide aims to elucidate the properties of both compounds to ensure clarity for researchers, scientists, and drug development professionals.

## Nomenclature Clarification

The term "**monomethyl octanoate**" can be interpreted in two ways:

- **Methyl Octanoate:** This is the methyl ester of octanoic acid and is the more common interpretation. It is a fatty acid methyl ester.
- **Monomethyl Octanedioate (Monomethyl Suberate):** This refers to the monomethyl ester of octanedioic acid (suberic acid), a dicarboxylic acid.

Given the potential for confusion, it is crucial to verify the intended compound, for instance by its CAS number.

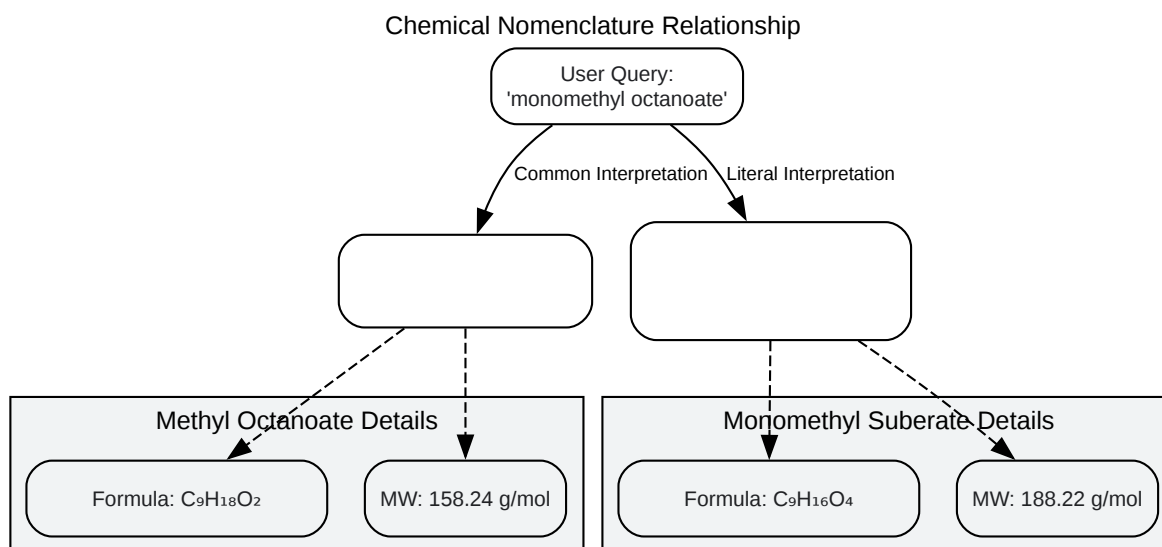
## Physicochemical Properties

The fundamental physicochemical properties of Methyl Octanoate and Monomethyl Suberate are summarized below for direct comparison.

Property	Methyl Octanoate	Monomethyl Octanedioate (Monomethyl Suberate)
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> [1][2][3][4][5]	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>
Molecular Weight	158.24 g/mol	188.22 g/mol
Synonyms	Methyl caprylate, Caprylic acid methyl ester, Methyl n-octanoate	Suberic acid monomethyl ester
CAS Number	111-11-5	3946-32-5

## Chemical Structure and Data

The structural differences underpin the distinct chemical and physical properties of these molecules.



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## References

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